

Application Note: Synthesis of 4-Substituted Indoles from 4-Bromoindole

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Compound of Interest

Compound Name: 4-Bromoindole

Cat. No.: B015604

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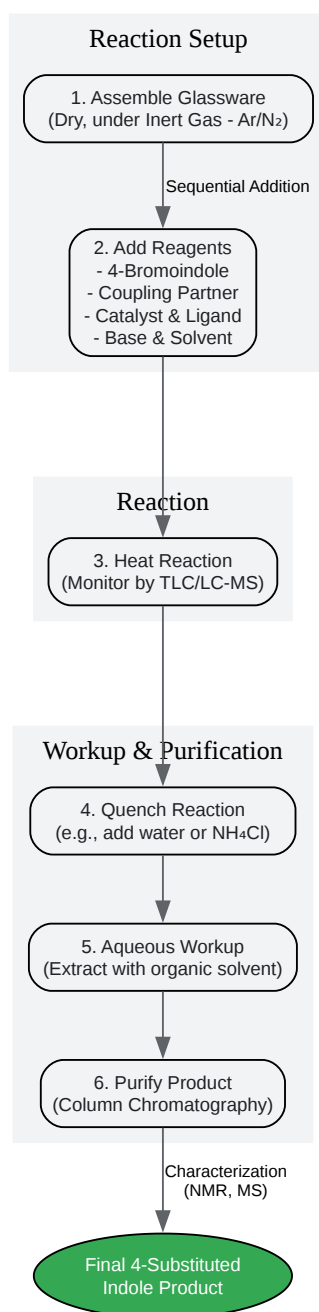
Audience: Researchers, scientists, and drug development professionals.

Introduction The indole scaffold is a privileged structure in medicinal chemistry, appearing in numerous natural products and pharmaceuticals.[1] The functionalization of the indole core is a key strategy in drug discovery for modulating biological activity. **4-Bromoindole** is a versatile and commercially available building block that serves as an excellent starting point for the synthesis of diverse 4-substituted indoles.[2][3][4][5] Palladium-catalyzed cross-coupling reactions are among the most powerful and widely used methods for forming carbon-carbon and carbon-heteroatom bonds, offering a reliable pathway to functionalize the C4-position of the indole ring.[4][6]

This document provides detailed protocols and application data for the synthesis of 4-substituted indoles from **4-bromoindole** via several common palladium-catalyzed cross-coupling reactions, including Suzuki-Miyaura, Sonogashira, Heck, Buchwald-Hartwig, and Stille couplings, as well as cyanation methods.

General Experimental Workflow

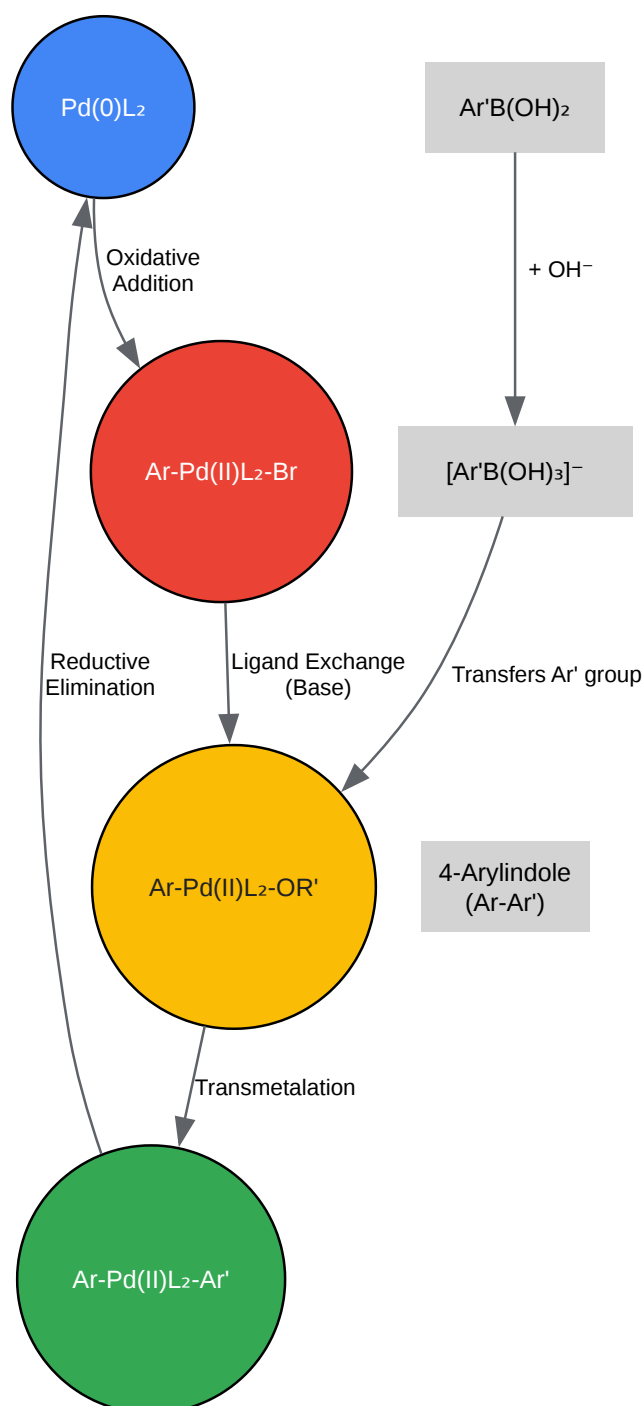
The general workflow for a palladium-catalyzed cross-coupling reaction involves the careful assembly of reagents under an inert atmosphere to prevent catalyst degradation. The reaction is monitored until completion, followed by an aqueous workup and purification, typically by column chromatography.

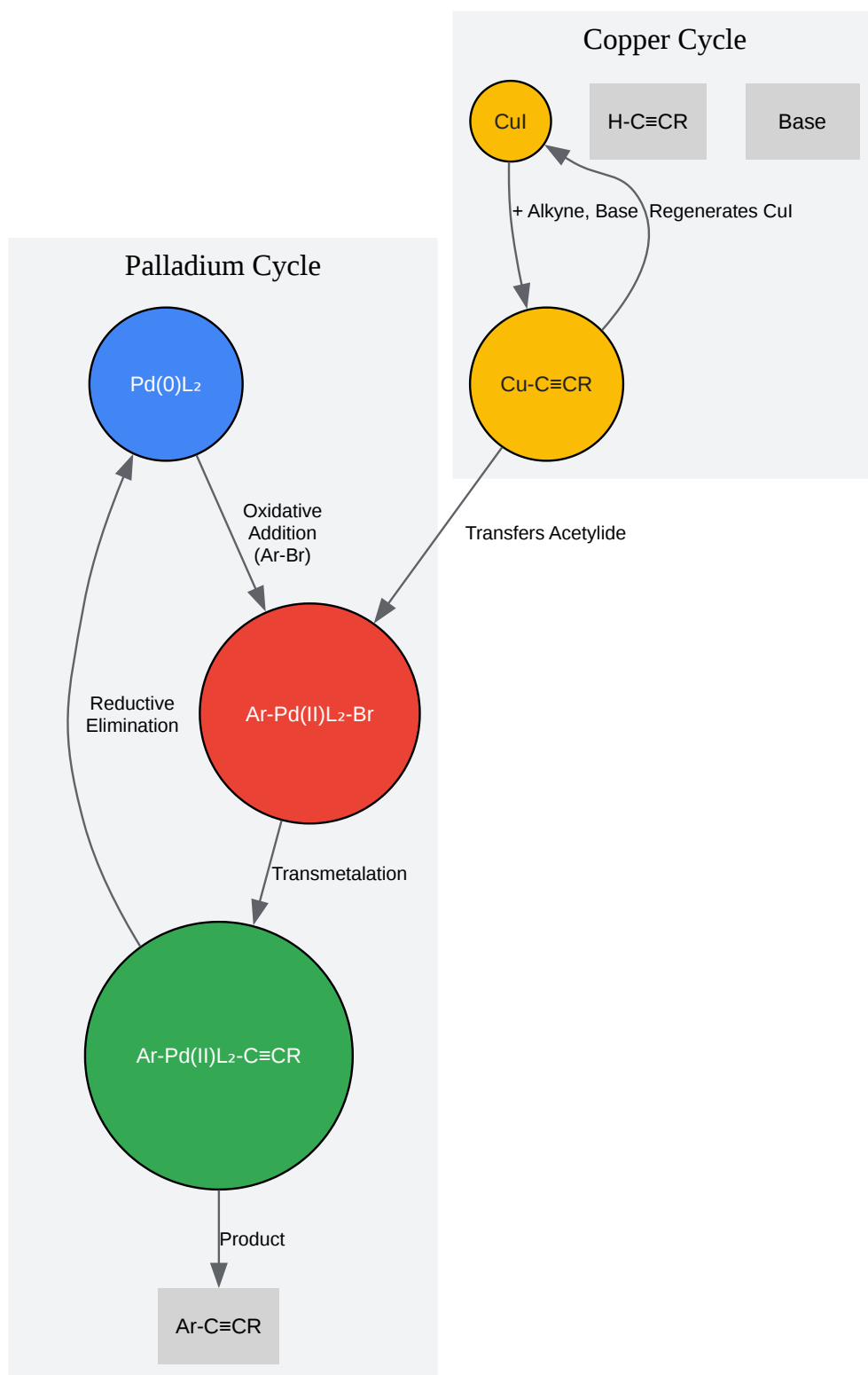


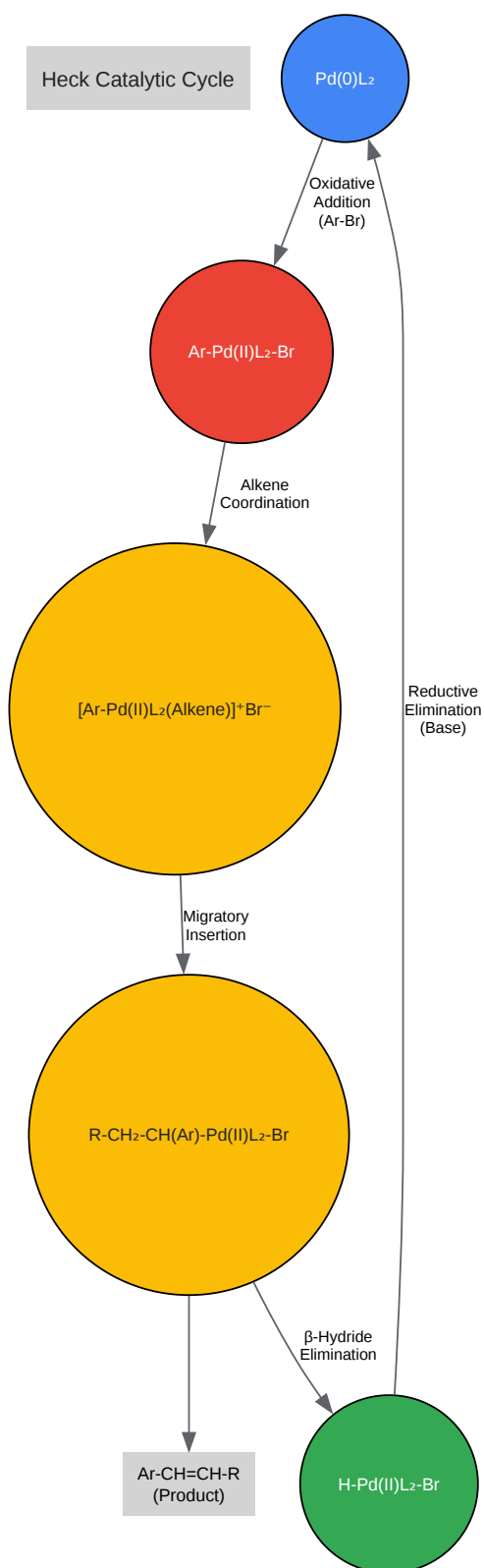
Suzuki-Miyaura Catalytic Cycle

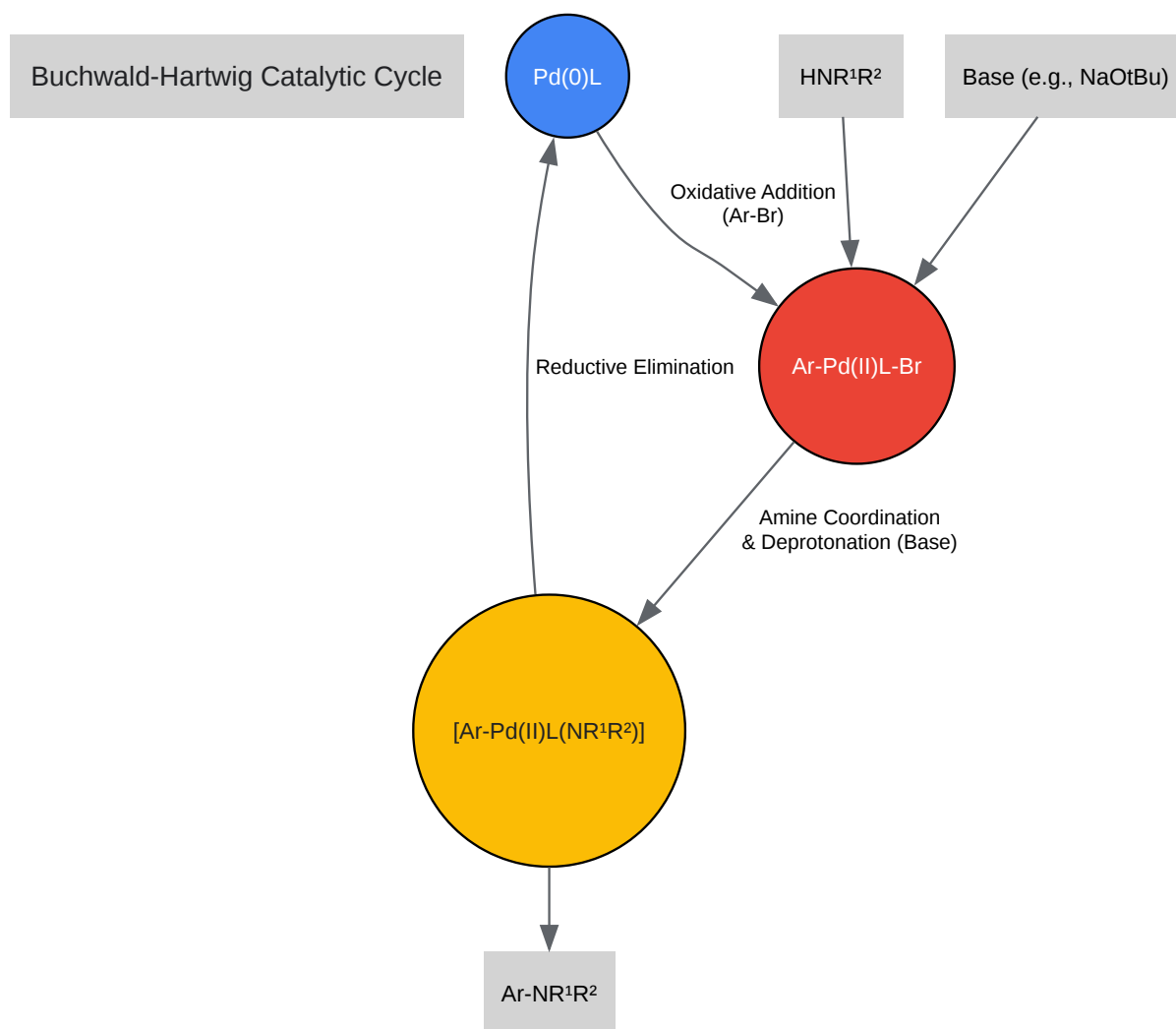
4-Bromoindole
(Ar-Br)

Base (e.g., Na_2CO_3)









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